

Personal protective equipment for handling PFI-90

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Compound of Interest

Compound Name: PFI-90

Cat. No.: B15583005

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Essential Safety and Handling Guide for PFI-90

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **PFI-90**. The following procedures and recommendations are designed to ensure safe operational use and disposal of this selective histone demethylase inhibitor.

Immediate Safety and Personal Protective Equipment

According to the Safety Data Sheet (SDS) provided by Cayman Chemical, **PFI-90** is not classified as a hazardous substance according to the Globally Harmonized System (GHS). The SDS indicates that for handling and personal protection, "No special measures required"[\[1\]](#).

However, as a standard laboratory practice when handling any chemical, it is recommended to wear appropriate personal protective equipment (PPE) to minimize any potential risk.

Recommended Personal Protective Equipment (PPE):

Equipment	Specification	Purpose
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from potential splashes.
Hand Protection	Nitrile or latex gloves	Prevents direct skin contact.
Body Protection	Laboratory coat	Protects clothing and skin from accidental spills.

Operational Plans: Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **PFI-90** and ensuring a safe laboratory environment.

Parameter	Guideline	Source
Storage Temperature	Store at -20°C.	Cayman Chemical
Shipping Conditions	Shipped at room temperature within the continental US; conditions may vary for other locations.	Cayman Chemical
Stability	Stable for at least 2 years when stored as directed.	MOLNOVA
Handling	Avoid breathing dust, fumes, gas, mist, vapors, or spray. Avoid prolonged or repeated exposure.	Cayman Chemical

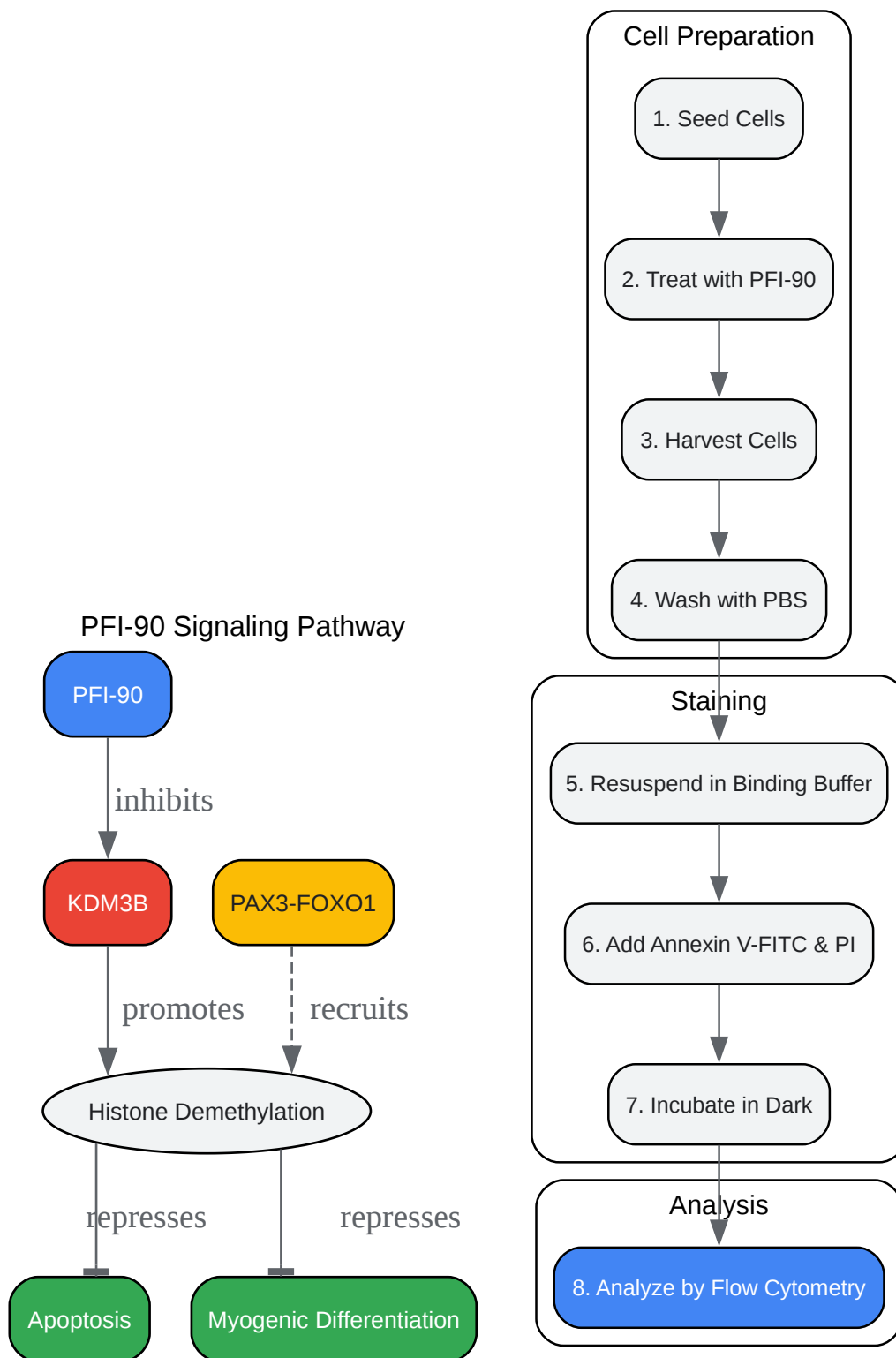
Disposal Plan

Dispose of **PFI-90** and any contaminated materials in accordance with local, state, and federal regulations. It is recommended to consult with your institution's environmental health and safety (EHS) department for specific disposal protocols. Do not allow the substance to enter sewers or surface and ground water^[1].

Mechanism of Action: PFI-90 Signaling Pathway

PFI-90 is a selective inhibitor of the histone demethylase KDM3B.^{[2][3]} It disrupts the oncogenic activity of the PAX3-FOXO1 fusion protein, a key driver in certain cancers like fusion-positive rhabdomyosarcoma.^{[4][5]} This inhibition leads to increased histone methylation, ultimately inducing apoptosis (programmed cell death) and myogenic differentiation in cancer cells.^{[2][3]}

Apoptosis Assay Workflow

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